

Application of Dilauryl Thiodipropionate (DLTDP) in Stabilizing Lubricating Oils and Greases

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Compound of Interest

Compound Name: *Dilauryl thiodipropionate*

Cat. No.: *B7771185*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dilauryl thiodipropionate (DLTDP) is a secondary antioxidant widely utilized to enhance the thermo-oxidative stability of lubricating oils and greases. As a thioether, DLTDP functions primarily as a peroxide decomposer, breaking down hydroperoxides that are formed during the initial stages of lubricant degradation. This action prevents the propagation of radical chain reactions that lead to increased viscosity, sludge formation, and corrosion. DLTDP is particularly effective when used in synergy with primary antioxidants, such as hindered phenols and aromatic amines, to provide a comprehensive stabilization package for lubricants operating under a wide range of conditions.

Mechanism of Action

The primary role of DLTDP in lubricant stabilization is to decompose hydroperoxides (ROOH) into non-radical, stable products. This process interrupts the oxidation cycle, which is a key degradation pathway for lubricating oils and greases. The sulfur atom in the DLTDP molecule is the active center, which is oxidized to sulfoxide and then to sulfone as it neutralizes hydroperoxides.

This secondary antioxidant mechanism is highly complementary to that of primary antioxidants (radical scavengers). While primary antioxidants donate a hydrogen atom to neutralize peroxy radicals (ROO•), DLTDP eliminates the hydroperoxides that would otherwise decompose to form more radicals. This synergistic relationship significantly extends the service life of the lubricant beyond what could be achieved with either type of antioxidant alone.^[1]

Data Presentation

The following tables summarize the performance of DLTDP in lubricating oils and greases based on common industry-standard tests.

Table 1: Oxidation Stability of Lubricating Oils by Rotating Pressure Vessel Oxidation Test (RPVOT, ASTM D2272)

Lubricant Formulation	RPVOT (minutes)
Base Oil (e.g., PAO 6)	150
Base Oil + 0.5% Hindered Phenolic AO	450
Base Oil + 0.5% DLTDP	250
Base Oil + 0.5% Hindered Phenolic AO + 0.5% DLTDP	> 800

Note: The data presented are representative values and can vary based on the specific base oil and other additives used.

Table 2: Wear Preventive Characteristics of Lubricating Greases by Four-Ball Wear Test (ASTM D2266)

Grease Formulation	Wear Scar Diameter (mm)
Lithium Grease (Base)	0.65
Lithium Grease + 1.0% DLTDP	0.50
Lithium Grease + 0.5% Primary AO + 1.0% DLTDP	0.42

Note: The data presented are representative values and can vary based on the specific grease formulation and test conditions.

Experimental Protocols

Evaluation of Oxidative Stability using Rotating Pressure Vessel Oxidation Test (RPVOT) - ASTM D2272

This test method evaluates the oxidation stability of lubricants in the presence of oxygen, water, and a copper catalyst at an elevated temperature.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

a. Apparatus:

- Rotating pressure vessel
- Oxygen cylinder with regulator
- Heating bath capable of maintaining 150 ± 0.1 °C
- Pressure measurement and recording device

b. Materials:

- Test lubricant (with and without DLTDP and/or other antioxidants)
- Distilled water
- Copper catalyst wire (99.9% purity)
- Oxygen (99.5% purity)

c. Procedure:

- A 50 g sample of the test oil is placed in a glass container along with 5 g of distilled water and a polished copper catalyst coil.[\[7\]](#)
- The container is placed inside the pressure vessel, which is then sealed.
- The vessel is charged with oxygen to a pressure of 90 psi (620 kPa) at room temperature.[\[7\]](#)

- The pressurized vessel is placed in a heating bath maintained at 150 °C and rotated at 100 rpm.[7]
- The pressure inside the vessel is monitored continuously. The test is concluded when the pressure drops by 25 psi (175 kPa) from the maximum pressure observed.[8]
- The time taken to reach this pressure drop is recorded as the RPVOT value in minutes. A longer time indicates better oxidation stability.

Assessment of Wear Preventive Characteristics using the Four-Ball Wear Test - ASTM D2266 (for Greases)

This method determines the wear preventive characteristics of lubricating greases in sliding steel-on-steel applications.[9][10][11][12]

a. Apparatus:

- Four-ball wear tester
- Microscope for measuring wear scars (to 0.01 mm accuracy)

b. Materials:

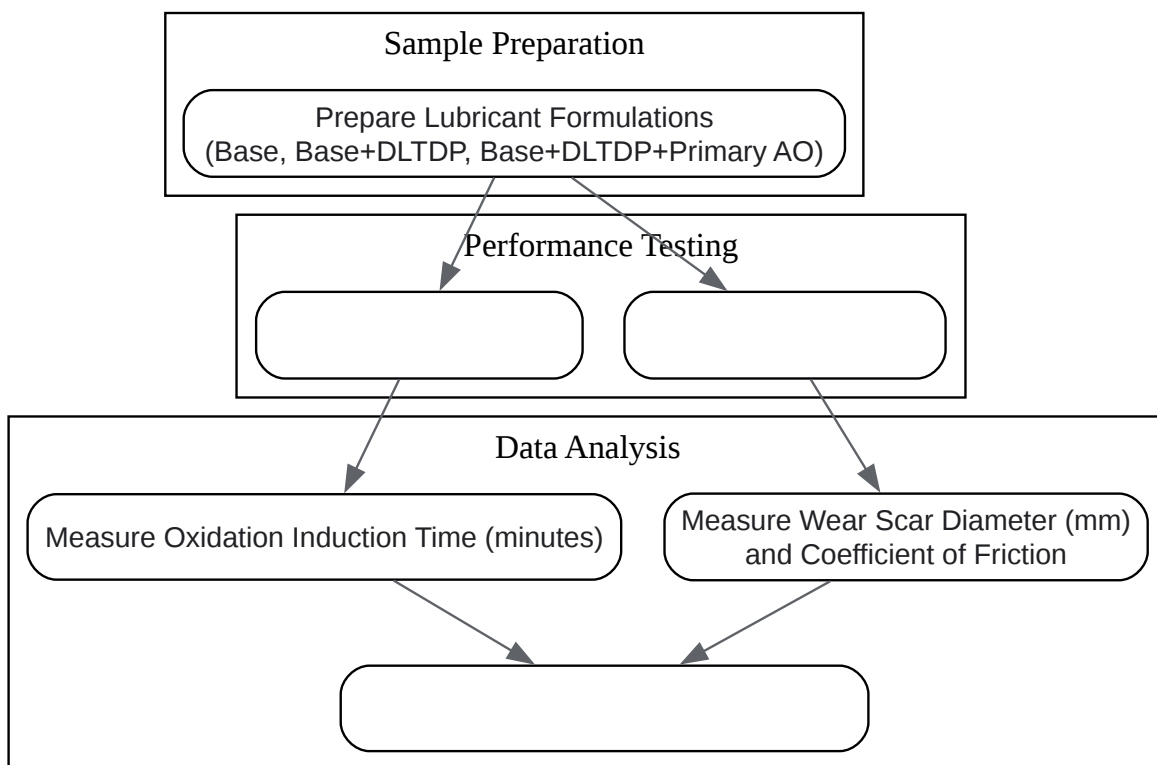
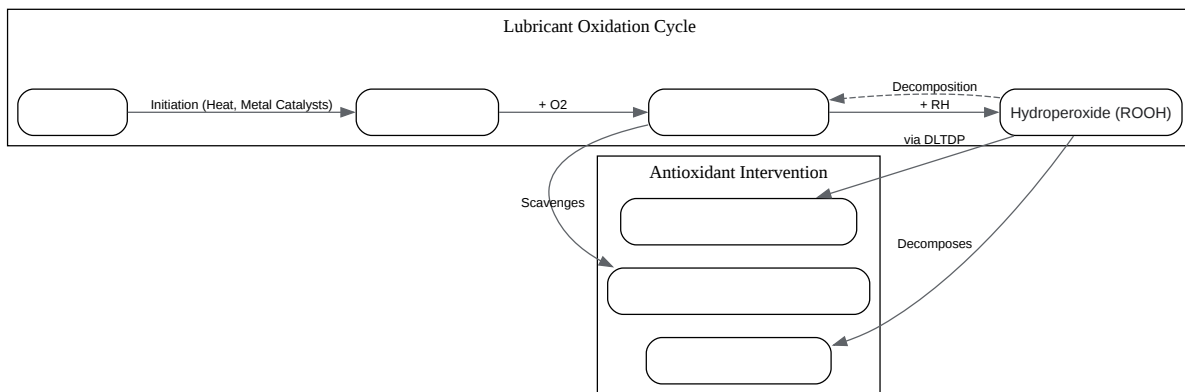
- Test grease (with and without DLTDP and/or other additives)
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)

c. Procedure:

- Three steel balls are clamped together in a ball pot, and the test grease is applied to cover the balls.
- A fourth steel ball is placed on top of the three stationary balls and loaded with a 40 kgf (392 N) force.[9]
- The top ball is rotated at 1200 rpm for 60 minutes at a temperature of 75 °C.[9][10]

- After the test, the three stationary balls are cleaned, and the average diameter of the wear scars is measured using a microscope.[\[10\]](#)
- A smaller wear scar diameter indicates better wear protection.

Mandatory Visualizations



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- To cite this document: BenchChem. [Application of Dilauryl Thiodipropionate (DLTDP) in Stabilizing Lubricating Oils and Greases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7771185#application-of-dltdp-in-stabilizing-lubricating-oils-and-greases]

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